

# An In-Depth Technical Guide to C.I. Acid Red 154

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## Compound of Interest

Compound Name: C.I. Acid red 154

Cat. No.: B15553466

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CAS Number: 6507-79-5

This technical guide provides a comprehensive overview of **C.I. Acid Red 154**, a disazo dye widely utilized in the textile and leather industries. The document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical and physical properties, manufacturing, applications, and safety. All quantitative data has been summarized in structured tables for ease of reference.

## Physicochemical Properties

**C.I. Acid Red 154** is a deep purple powder with good solubility in water.<sup>[1][2][3]</sup> Its chemical structure and key properties are summarized in the tables below.

Table 1: Chemical Identification

Identifier	Value
CAS Number	6507-79-5[2]
C.I. Name	Acid Red 154[2]
C.I. Number	24800[2]
Synonyms	Weak Acid Red BB, Weak Acid Red P-6B, Acid Leather Red IBB, Acid Milling Violet Red BB[2]
Molecular Formula	C <sub>40</sub> H <sub>34</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>2</sub> [2]
Molecular Weight	840.83 g/mol [2][3]
Molecular Structure	Double azo class[2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Deep purple powder[2][3]
Solubility in Water	Soluble, forms a magenta/product red solution[1]
Solubility in Ethanol	Slightly soluble, forms a magenta solution[1]
Behavior in Strong Acid	In concentrated sulfuric acid, it is dark purple, turning pink upon dilution. Its aqueous solution turns wine red with the addition of concentrated hydrochloric acid.[1]
Behavior in Strong Base	Its aqueous solution turns purplish-red/jujube red with the addition of thick sodium hydroxide solution.[1]

## Spectroscopic Data

Detailed experimental spectroscopic data such as UV-Vis absorption maximum ( $\lambda_{\text{max}}$ ), Nuclear Magnetic Resonance (NMR), and Fourier-Transform Infrared (FT-IR) spectra for **C.I.**

**Acid Red 154** are not readily available in the surveyed literature. For similar acid red dyes, UV-Vis absorption maxima are reported in the range of 505-531 nm. For instance, a study on the degradation of Acid Red 1 reported absorbance measurements at 505.06 nm.

## Manufacturing and Synthesis

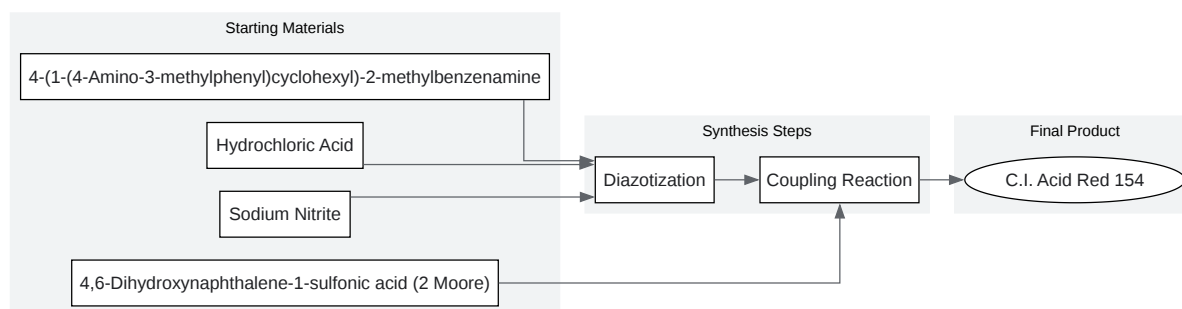
The synthesis of **C.I. Acid Red 154** involves a multi-step chemical process.

### Manufacturing Process

The synthesis is a diazo coupling reaction.[2] The key steps are:

- Double nitriding of 4-(1-(4-Amino-3-methylphenyl)cyclohexyl)-2-methylbenzenamine.
- Coupling of the resulting diazonium salt with 4,6-Dihydroxynaphthalene-1-sulfonic acid (2 Moore).[2]

The logical workflow for this synthesis is depicted in the following diagram.



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**Figure 1:** Synthesis workflow for **C.I. Acid Red 154**.

## Applications

**C.I. Acid Red 154** is primarily used as a dye for various materials due to its strong color and good fastness properties.

## Textile and Leather Dyeing

It is extensively used for dyeing silk, wool, and polyamide fibers.<sup>[1]</sup> It is also utilized in the coloration of leather.<sup>[1]</sup>

## Other Applications

The dye is also suitable for coloring paper and casein plastic.<sup>[1]</sup>

## Experimental Protocols

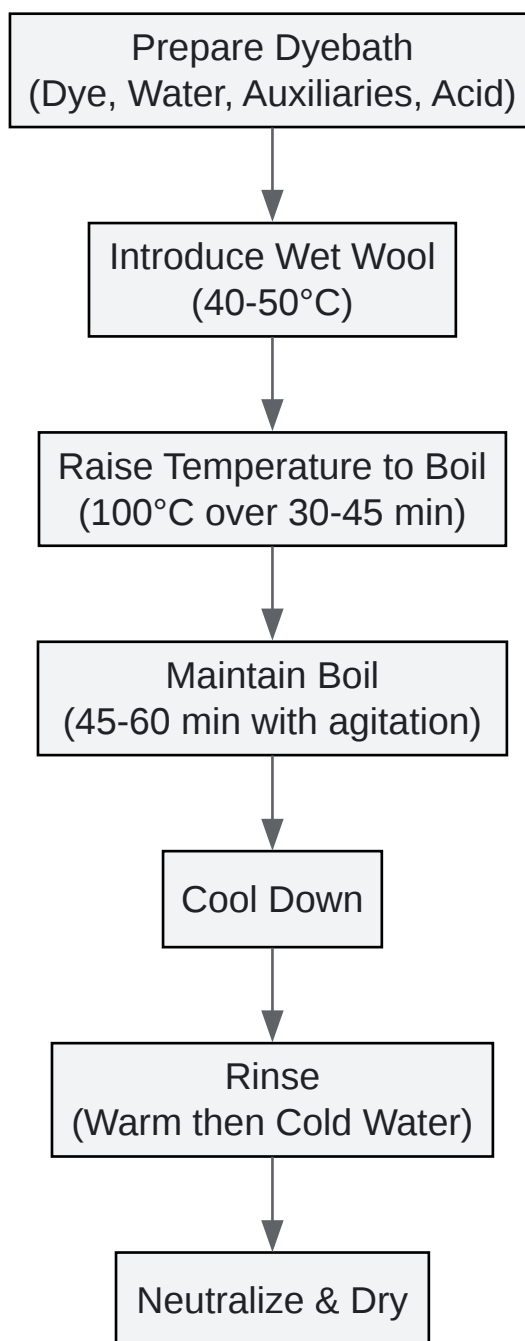
While specific, detailed experimental protocols for **C.I. Acid Red 154** are not extensively documented in publicly available literature, general procedures for the application of acid dyes in textile and leather dyeing can be adapted.

## General Protocol for Wool Dyeing with Acid Dyes

This protocol outlines a typical procedure for dyeing wool fibers with acid dyes.

- Preparation of the Dyebath:
  - Calculate the required amount of **C.I. Acid Red 154** based on the weight of the fabric (owf - on weight of fiber).
  - Dissolve the dye powder in a small amount of hot water to create a stock solution.
  - Fill the dyeing vessel with the required volume of water and add the dye stock solution.
  - Add auxiliaries such as a leveling agent and an acid (e.g., acetic acid or formic acid) to achieve the desired pH.
- Dyeing Process:

- Introduce the pre-wetted wool material into the dyebath at a starting temperature of approximately 40-50°C.
- Gradually raise the temperature to the boil (around 100°C) over 30-45 minutes.
- Maintain the boil for 45-60 minutes, ensuring the material is gently agitated for even dyeing.
- After the dyeing time, allow the bath to cool down slowly.
- Rinsing and Finishing:
  - Remove the dyed material from the bath and rinse thoroughly with warm water, followed by cold water, until the water runs clear.
  - Neutralize the fabric if necessary.
  - Hydroextract and dry the dyed material.



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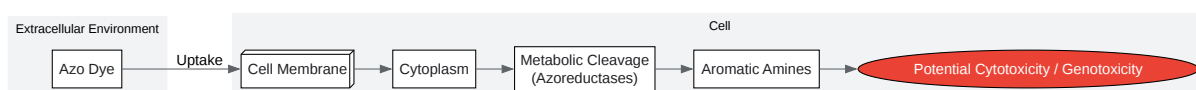
**Figure 2:** General workflow for wool dyeing with acid dyes.

## Biological Activity and Signaling Pathways

There is a significant lack of information in the scientific literature regarding the specific biological effects, cellular uptake, or involvement of **C.I. Acid Red 154** in any signaling pathways. As a disazo dye, general toxicological concerns related to this class of compounds

may apply, including the potential for metabolic cleavage into aromatic amines. However, no studies were identified that specifically investigate the interaction of **C.I. Acid Red 154** with biological systems or its potential applications in drug development or as a biological stain.

The general mechanism of azo dye uptake and potential cellular effects can be conceptualized as follows:



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**Figure 3:** Conceptual pathway of azo dye cellular interaction.

## Safety and Toxicology

The safety data sheet for **C.I. Acid Red 154** indicates that it may be harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[2] Prolonged or repeated contact may cause skin irritation.[2] There is no specific information available regarding its carcinogenicity, teratogenicity, or neurotoxicity.[2] As with all chemical compounds, appropriate personal protective equipment should be used when handling this substance.

Table 3: Hazard and Precautionary Information

Category	Information
Acute Effects	Harmful if swallowed. May cause eye, skin, and respiratory irritation.[2]
Chronic Effects	No information available.[2]
First Aid - Eyes	Immediately flush with plenty of water for at least 15 minutes.[2]
First Aid - Skin	Flush with plenty of soap and water.[2]
First Aid - Ingestion	Give 2-4 cupfuls of milk or water if the victim is conscious and alert.[2]
First Aid - Inhalation	Remove from exposure to fresh air immediately. [2]

## Conclusion

**C.I. Acid Red 154** is a commercially important disazo dye with well-established applications in the coloring of textiles and leather. Its physicochemical properties and manufacturing process are well-defined. However, there is a notable gap in the publicly available scientific literature concerning its detailed spectroscopic characterization and, more significantly, its biological effects and potential for use in biomedical research. Further studies are required to elucidate any potential interactions with biological systems and to explore any applications beyond its current industrial uses.

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## References

- 1. researchgate.net [researchgate.net]
- 2. worlddyevariety.com [worlddyevariety.com]



- 3. Acid Red 154 | lookchem [lookchem.com]
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